

Personal protective equipment for handling 4-Bromoaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromoaniline

Cat. No.: B143363

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Essential Guide to Handling 4-Bromoaniline

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **4-Bromoaniline**. The following procedures detail the necessary personal protective equipment (PPE), operational plans for handling and storage, and protocols for spills and disposal.

Hazard Identification and Safety Data

4-Bromoaniline is a hazardous substance that poses significant health risks. It is classified as harmful if swallowed, toxic in contact with skin, and may cause skin, eye, and respiratory irritation.[1][2][3][4] Prolonged or repeated exposure can lead to more severe health effects, including methemoglobinemia, which impairs the blood's ability to carry oxygen.[1][5] It is also considered toxic to aquatic life with long-lasting effects.[3][5][6]

Quantitative Hazard and Property Data

Property	Value	Source(s)
Acute Toxicity, Oral	LD50 Rat: 456 mg/kg	[6][7]
Acute Toxicity, Dermal	LD50 Rat: 536 mg/kg	[6][7]
Appearance	White to slightly yellow crystalline solid	[5][8]
Molecular Formula	C ₆ H ₆ BrN	[5]
Molecular Weight	172.02 g/mol	[5]
Melting Point	66-70°C	[5][9]
Boiling Point	230-243°C	[5][9]
UN Number	2811	[9][10]
Hazard Class	6.1 (Toxic solid)	[2][4][9]
Packing Group	III	[2][9]

Operational and Disposal Plan

Adherence to the following procedural steps is mandatory to ensure safety when working with **4-Bromoaniline**.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-Bromoaniline** to prevent exposure.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.[2][11]
- Eye/Face Protection: Chemical safety goggles or a face shield must be worn.[2][11]
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[2][11] For larger quantities or in case of a spill, a full suit may be required.[12]
- Respiratory Protection: All handling of solid **4-Bromoaniline** should occur in a certified chemical fume hood to avoid inhalation of dust.[11][13] If a fume hood is not available or if

dust formation is likely, a NIOSH-approved respirator with a particulate filter is mandatory.^[2]
^[11]^[12]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the chemical's stability and preventing accidental exposure or reaction.

Handling:

- Always work in a well-ventilated area, preferably a chemical fume hood.^[1]^[11]^[13]
- Avoid all contact with skin and eyes.^[1]^[2]
- Do not breathe dust or vapors.^[2]^[4]^[12]
- Wash hands thoroughly after handling, and before eating, drinking, or smoking.^[1]^[2]^[11]
- Ground all equipment containing the material to prevent static discharge.^[12]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[1]^[2]^[9]
- The substance is sensitive to light and air; store accordingly under inert gas if necessary.^[1]
^[3]
- Keep away from incompatible materials such as strong oxidants, acids, acid anhydrides, acid chlorides, and chloroformates.^[1]^[3]^[7]^[8]
- Store in a locked, secure area accessible only to authorized personnel.^[3]^[13]

Spill Management Protocol

In the event of a spill, immediate and appropriate action must be taken.

- Evacuate: Evacuate all non-essential personnel from the spill area.^[4]
- Ventilate: Ensure the area is well-ventilated.^[4]^[11]

- Contain: Prevent the spill from spreading or entering drains.[\[11\]](#)[\[13\]](#)
- Cleanup:
 - Wear all required PPE, including respiratory protection.[\[4\]](#)
 - For solid spills, carefully sweep or scoop the material into a designated, labeled container for hazardous waste. Avoid generating dust.[\[2\]](#)[\[4\]](#)[\[11\]](#)
 - For spills dissolved in a solvent, absorb with inert material such as clay or diatomaceous earth and place in the waste container.[\[2\]](#)[\[4\]](#)
 - Clean the spill area thoroughly with soap and water.[\[11\]](#)
 - Collect all cleanup materials in a sealed container and dispose of them as hazardous waste.[\[11\]](#)

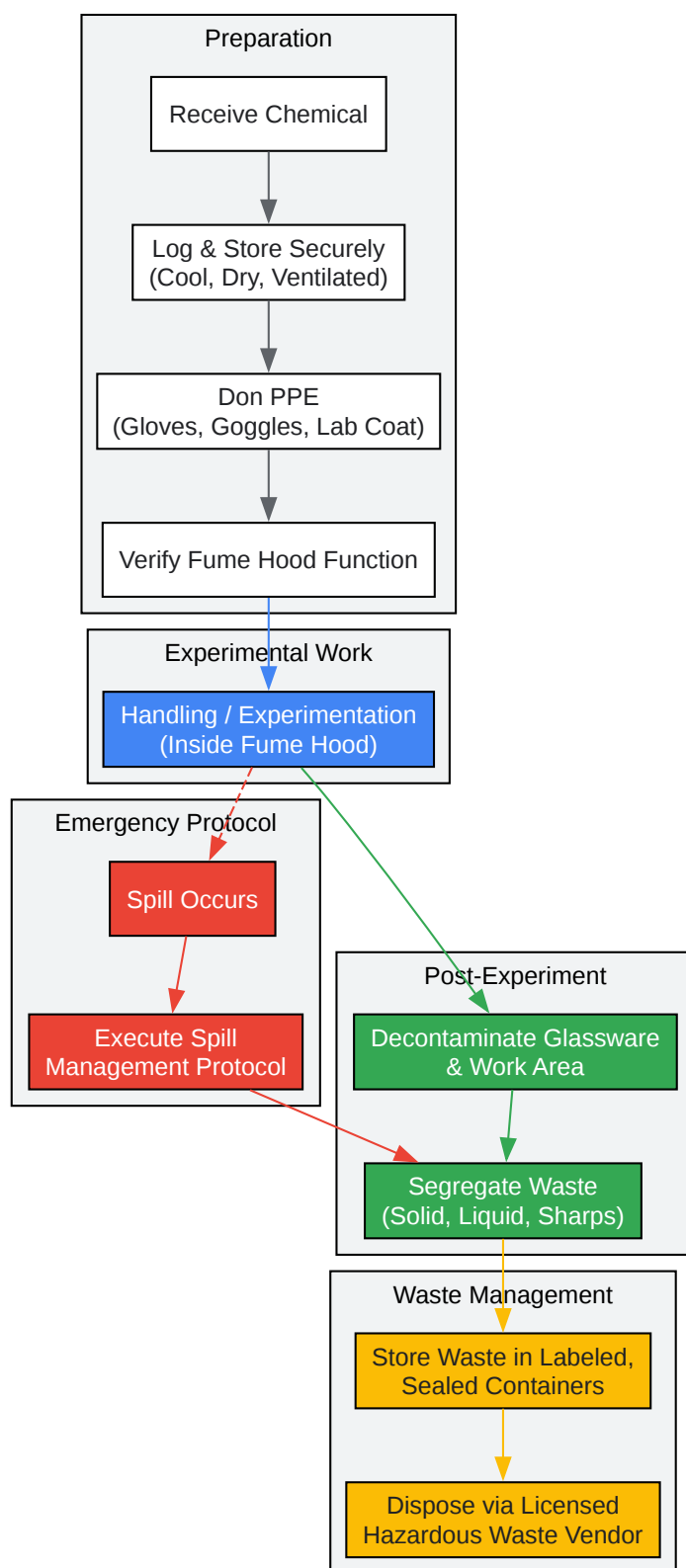
Disposal Plan

Disposal of **4-Bromoaniline** and any contaminated materials must be treated as hazardous waste.

- Waste Collection: Collect all waste containing **4-Bromoaniline** (including contaminated PPE and cleanup materials) in a designated, compatible, and clearly labeled hazardous waste container.[\[11\]](#) The label must include "Hazardous Waste" and the chemical name.[\[11\]](#)
- Storage of Waste: Store waste containers in a secure, cool, dry, and well-ventilated area, away from incompatible materials.[\[11\]](#)
- Disposal: Arrange for disposal through a licensed and certified hazardous waste disposal company.[\[3\]](#)[\[11\]](#) Do not dispose of down the sink or in general trash.[\[10\]](#) Provide the disposal company with the Safety Data Sheet (SDS).[\[11\]](#)

Safe Handling Workflow

The following diagram outlines the logical workflow for handling **4-Bromoaniline** from receipt to final disposal.



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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromoaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143363#personal-protective-equipment-for-handling-4-bromoaniline]

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